

An In-depth Technical Guide to the Physicochemical Properties of 2-Propylcyclohexanone

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Compound of Interest

Compound Name: 2-Propylcyclohexanone

Cat. No.: B1346617

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This technical guide provides a comprehensive overview of the boiling point and density of **2-propylcyclohexanone**, tailored for researchers, scientists, and professionals in drug development. This document collates critical physicochemical data and outlines relevant experimental methodologies.

Physicochemical Data of 2-Propylcyclohexanone

2-Propylcyclohexanone, a substituted cyclic ketone, possesses distinct physical properties that are crucial for its handling, application, and synthesis. The following table summarizes key quantitative data for this compound.

Property	Value	Unit	Source
Boiling Point	198	°C	[1]
492.69	K	Joback Calculated Property[2]	
Density	0.91	g/cm ³	[1]
Molecular Formula	C ₉ H ₁₆ O	[1][2][3][4]	
Molecular Weight	140.22	g/mol	[1][2][5]
Flash Point	69.2	°C	[1]
Refractive Index	1.444	[1]	
CAS Registry Number	94-65-5	[1][2][3][4]	

Experimental Protocols

Detailed experimental protocols for determining the specific boiling point and density of **2-propylcyclohexanone** are not extensively published. However, standard methodologies for ketones are applicable.

1. Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of small quantities of liquid is the capillary method.[6]

- Apparatus: A melting point apparatus, a small test tube, a capillary tube (sealed at one end), and a thermometer are required.
- Procedure:
 - A small amount of the **2-propylcyclohexanone** sample is placed into the small test tube.
 - The capillary tube is inverted and placed into the test tube containing the sample.[6]

- The assembly is heated. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.[6]
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.[6]
This occurs when the vapor pressure of the sample equals the atmospheric pressure.[6]

2. Determination of Density

The density of a liquid can be determined using a pycnometer or a digital density meter. The principle involves measuring the mass of a known volume of the liquid at a specific temperature.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), a balance, and a constant-temperature bath.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the **2-propylcyclohexanone** sample and placed in a constant-temperature bath until it reaches thermal equilibrium.
 - The pycnometer is removed from the bath, carefully dried, and weighed again.
 - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

3. Qualitative Analysis for Ketone Functional Group (2,4-Dinitrophenylhydrazine Test)

This test is a standard procedure to confirm the presence of a carbonyl group in an aldehyde or ketone.[7][8]

- Reagent: A solution of 2,4-dinitrophenylhydrazine in a suitable solvent (e.g., ethanol and phosphoric acid).[9][10]
- Procedure:
 - A few drops of the **2-propylcyclohexanone** sample are added to the 2,4-dinitrophenylhydrazine reagent.[7]
 - The mixture is shaken and allowed to stand.
 - The formation of a yellow to orange-red precipitate (a dinitrophenylhydrazone) indicates a positive test for a carbonyl group.[7][8]

Visualizations

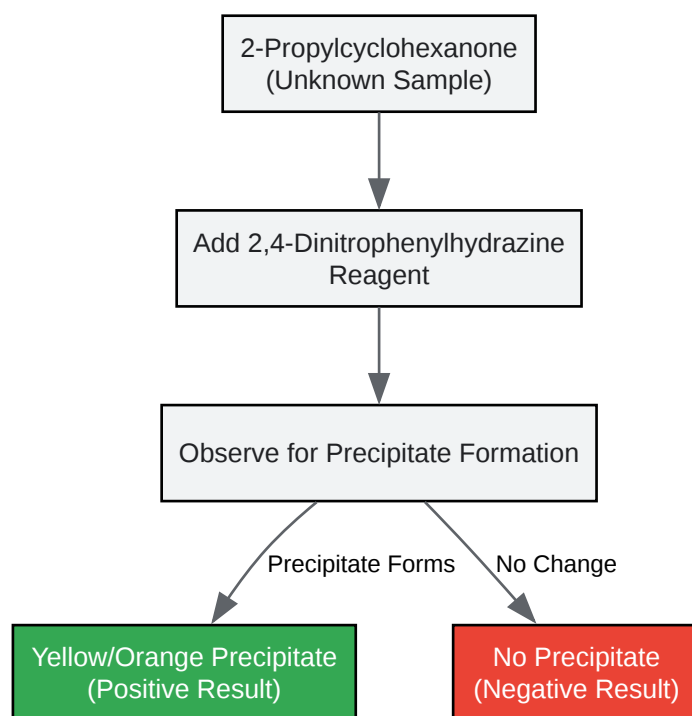
Boiling Point Determination Workflow



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Caption: Workflow for Boiling Point Determination.

Qualitative Ketone Identification

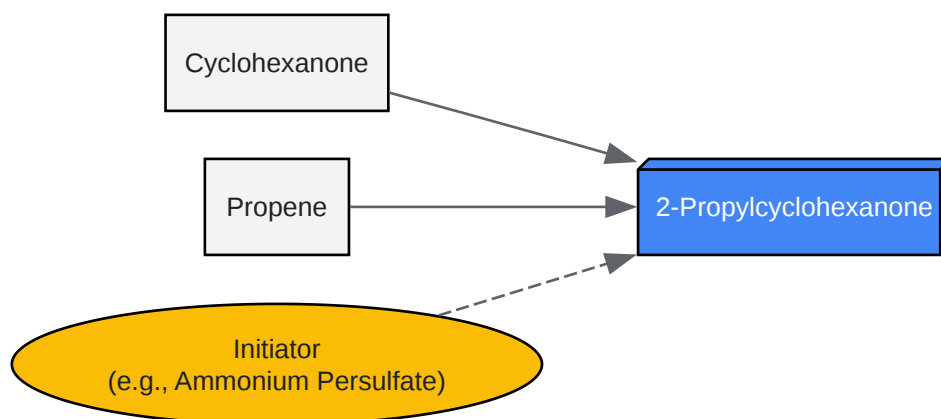


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Caption: Logic for Ketone Functional Group Test.

Simplified Synthesis Pathway

2-Alkylcyclohexanones can be synthesized through various methods, including the free-radical addition of cyclohexanone to alkenes or via a Dieckmann cyclization followed by alkylation.[11][12][13]



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Caption: Simplified Free-Radical Synthesis Route.

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